

# An In-depth Technical Guide to the Health and Safety of 4-Isobutylphenol

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## Compound of Interest

Compound Name: **4-Isobutylphenol**

Cat. No.: **B1593399**

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This guide provides a comprehensive overview of the health and safety considerations for **4-Isobutylphenol** (CAS No. 4167-74-2), tailored for researchers, scientists, and drug development professionals. The information herein is synthesized from authoritative safety data sheets and toxicological assessments to ensure technical accuracy and promote a culture of safety in the laboratory.

## Chemical Identity and Physicochemical Properties

**4-Isobutylphenol**, also known as p-isobutylphenol or 4-(2-methylpropyl)phenol, is an alkylphenol used as an intermediate in chemical synthesis.<sup>[1][2]</sup> A fundamental understanding of its physical and chemical properties is the first step in a robust safety assessment.

Property	Value	Source
CAS Number	4167-74-2	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	150.22 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Data not available; often a solid or liquid	<a href="#">[1]</a>
Storage	Store in a refrigerator at 2-8°C	<a href="#">[1]</a>

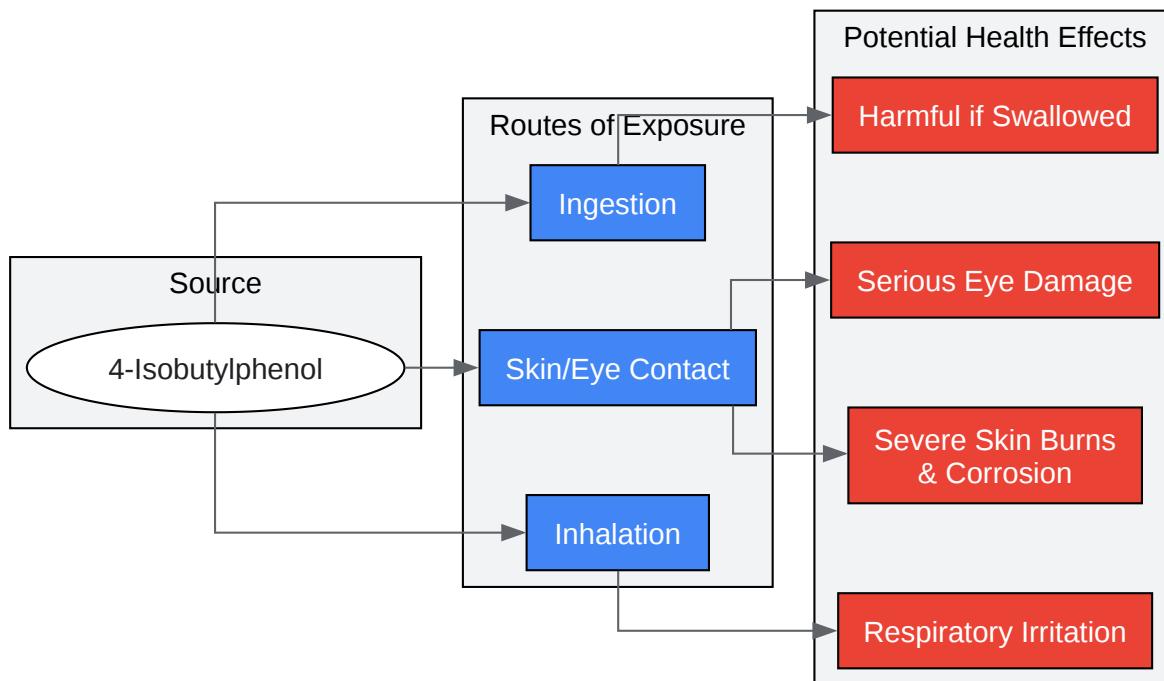
# Hazard Identification and GHS Classification

While comprehensive toxicological data for **4-Isobutylphenol** is limited, data from analogous compounds and available safety sheets allow for a conservative hazard assessment. The primary hazards are associated with its corrosive nature.

Based on read-across data from similar branched-chain phenols, the critical health effects are severe skin and eye damage. Analogue chemicals have a harmonized classification of 'Skin Corrosion – Category 1C' and 'Eye Damage – Category 1'.

## Diagram: Routes of Exposure and Primary Health Effects

The following diagram illustrates the potential routes of exposure to **4-Isobutylphenol** and the associated health hazards.



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Caption: Primary exposure routes and associated health hazards for **4-Isobutylphenol**.

## Occupational Exposure and Control Measures

Effective risk management hinges on the "Hierarchy of Controls." The most effective measures involve eliminating the hazard or substituting it with a safer alternative. When that is not feasible, engineering controls, administrative controls, and finally, Personal Protective Equipment (PPE) are employed.

## Occupational Exposure Limits (OELs)

Currently, there are no established specific Occupational Exposure Limits (OELs) for **4-Isobutylphenol** from major regulatory bodies like OSHA or ACGIH.<sup>[3]</sup> In the absence of a specific OEL, it is crucial to handle the substance with a high degree of caution, implementing robust engineering controls and PPE to minimize any potential exposure.

## Engineering Controls

The primary engineering control for handling **4-Isobutylphenol** is to ensure adequate ventilation.<sup>[3]</sup>

- Fume Hood: All handling of **4-Isobutylphenol** that could result in the generation of vapors, mists, or aerosols should be conducted in a certified chemical fume hood. This is the most critical barrier to preventing respiratory exposure.
- Local Exhaust Ventilation: For larger-scale operations, local exhaust ventilation may be necessary to capture emissions at the source.
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.<sup>[4]</sup>

## Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected carefully to provide adequate protection.

PPE Type	Specification and Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. <sup>[3]</sup> A face shield may be required for splash hazards. This is mandatory to prevent irreversible eye damage.
Hand Protection	Handle with chemical-impermeable gloves (e.g., Nitrile, Neoprene) that have been inspected prior to use. <sup>[3]</sup> The choice of glove material should be based on breakthrough time and permeation rate for similar phenols. Always wash and dry hands after handling. <sup>[3]</sup>
Skin and Body Protection	Wear fire/flame resistant and impervious clothing, such as a lab coat. <sup>[3]</sup> For tasks with a high risk of splashing, a chemical-resistant apron or full suit may be necessary.
Respiratory Protection	If engineering controls are insufficient or during emergency situations where exposure limits may be exceeded, use a full-face respirator with an appropriate cartridge approved by NIOSH (US) or EN 149 (EU). <sup>[3][4]</sup>

## Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to prevent accidents and exposure.

### Handling

- Ventilation: Always handle in a well-ventilated area, preferably a chemical fume hood.<sup>[3][5]</sup>
- Avoid Contact: Take all necessary precautions to avoid contact with skin and eyes.<sup>[3][5]</sup>
- Aerosol/Dust Prevention: Avoid the formation of dust and aerosols.<sup>[3]</sup>

- Ignition Sources: Use non-sparking tools and prevent fire caused by electrostatic discharge.  
[3] Keep away from open flames, hot surfaces, and other sources of ignition.
- Hygiene: Do not eat, drink, or smoke when using this product.[4] Wash hands thoroughly after handling.[4]

## Storage

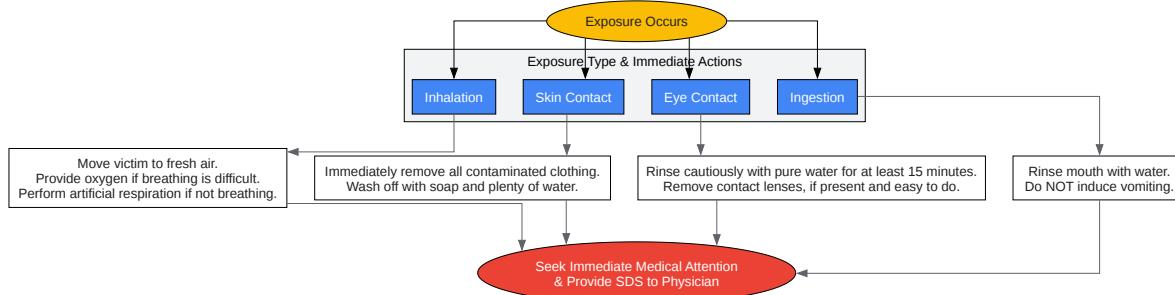
- Container: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][4][5]
- Incompatibilities: Store separately from foodstuff containers and incompatible materials such as strong oxidizing agents.[3][4]
- Security: For regulated or highly toxic substances, it is good practice to store them in a locked cabinet or area accessible only to authorized personnel.

## Emergency Procedures

A clear and practiced emergency plan is critical. All personnel must be familiar with these procedures before handling the chemical.

## First-Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury. The following protocol should be followed.

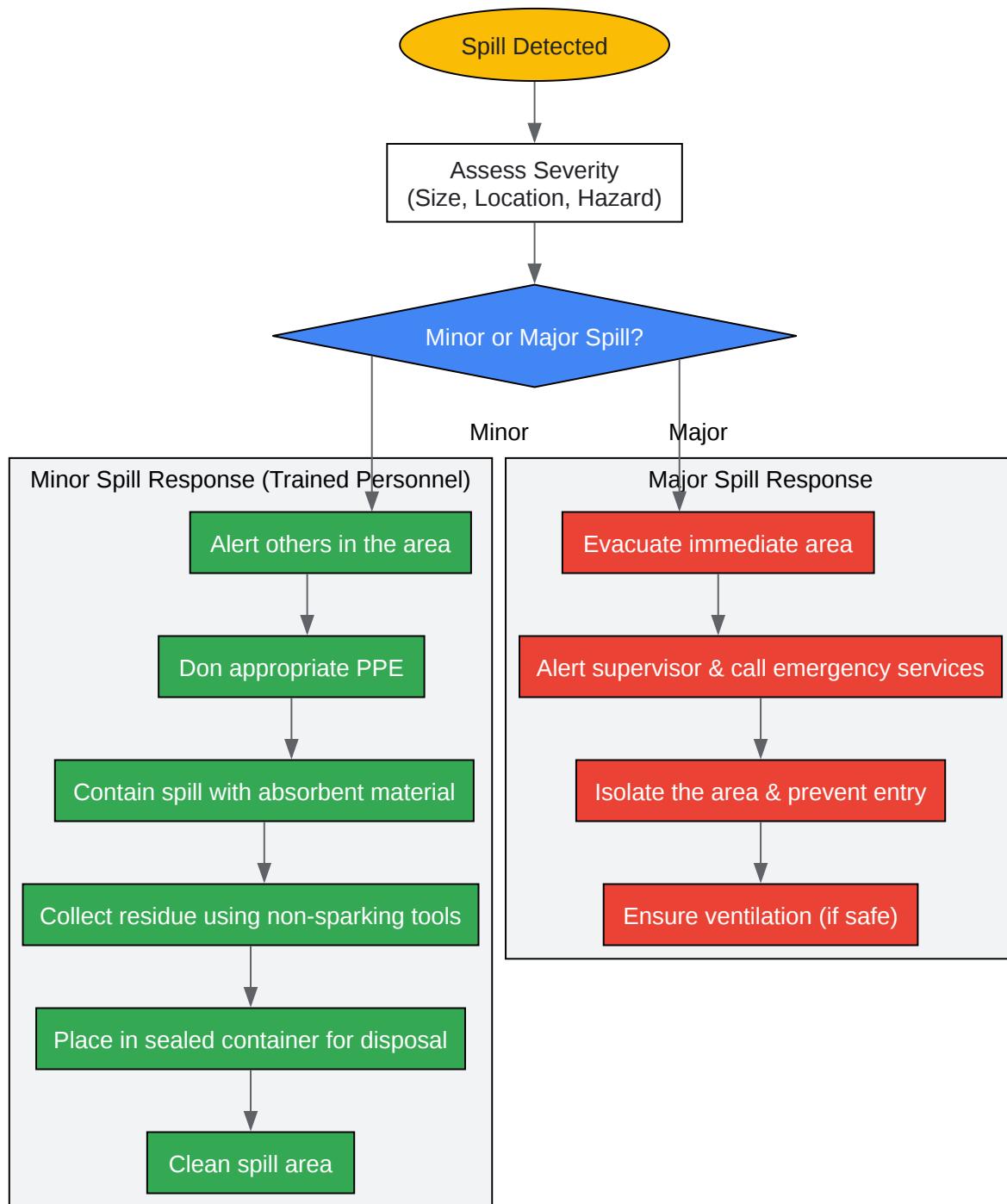
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Caption: Decision workflow for first-aid response to **4-Isobutylphenol** exposure.

- Inhalation: Move the victim into fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, give artificial respiration and seek immediate medical attention.[3] Crucially, do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[3]
- Skin Contact: Immediately take off all contaminated clothing.[3] Wash the affected area with soap and plenty of water.[3] Seek medical advice.
- Eye Contact: Rinse the eyes with pure water for at least 15 minutes, holding the eyelids open.[3] Remove contact lenses if present and easy to do.[4] Immediate medical attention is required.[3]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting.[3] Never give anything by mouth to an unconscious person.[3] Call a doctor or Poison Control Center immediately.[3]

# Spill and Leak Containment

A prompt and safe response to spills is crucial to prevent wider contamination and exposure.



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Caption: Workflow for responding to a minor or major chemical spill.

- Personal Precautions: Avoid breathing vapors, mist, or gas.[3] Use personal protective equipment as described in Section 3.3. Ensure adequate ventilation.[3]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so.[3] Do not let the chemical enter drains, as it may be toxic to aquatic life.[3][4]
- Containment and Cleanup: Remove all sources of ignition.[3] Use spark-proof tools and explosion-proof equipment.[3] Collect the spilled material using an inert absorbent material and place it in a suitable, closed container for disposal.[3]

## Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Specific Hazards: The substance is combustible. Thermal decomposition can lead to the release of irritating gases and vapors.[6]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[3][5]

## Toxicological Profile

The toxicological information for **4-Isobutylphenol** is not exhaustive, and much is inferred from similar compounds.

- Acute Toxicity: Specific oral, dermal, and inhalation LD50/LC50 data are largely unavailable. [3] However, it should be treated as harmful if swallowed.
- Skin Corrosion/Irritation: Based on read-across data from studies on analogous substances like branched dodecylphenol, it is expected to cause severe skin irritation and corrosion, including effects like erythema, edema, and necrosis.
- Serious Eye Damage/Irritation: Chemicals that are corrosive to the skin are also considered to cause serious eye damage.

- Reproductive Toxicity: There is a potential concern for reproductive toxicity. Studies on analogue phenols have shown adverse effects on reproductive organs in rats, including reduced ovary weights in females and effects on male reproductive organs.
- Carcinogenicity, Mutagenicity, STOT: There is no data available to classify **4-Isobutylphenol** for carcinogenicity, germ cell mutagenicity, or specific target organ toxicity (single or repeated exposure).[3]

## Environmental Fate and Disposal

Responsible disposal is a key component of the chemical lifecycle and laboratory safety.

- Environmental Precautions: Discharge into the environment must be avoided.[3] Do not allow the chemical to enter drains or surface water.[3]
- Waste Disposal: The material should be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3] Do not contaminate water, foodstuffs, or feed by storage or disposal.[3]
- Contaminated Packaging: Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[3] Alternatively, packaging can be punctured to render it unusable and disposed of in a sanitary landfill.[3]

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